

An In-depth Technical Guide to the Physical and Chemical Properties of Altenusin

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Compound of Interest

Compound Name: *Altenusin*

Cat. No.: *B1665734*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Altenusin (CAS Number: 31186-12-6) is a naturally occurring biphenyl metabolite produced by various fungi, most notably from the *Alternaria* and *Penicillium* genera.^{[1][2][3]} As a polyphenol, it has garnered significant interest within the scientific community due to its diverse range of biological activities.^{[4][5]} These activities include potent antifungal, antioxidant, and kinase inhibitory effects, highlighting its potential as a lead compound in drug discovery and development.^{[4][5]} This technical guide provides a comprehensive overview of the physical and chemical properties of **Altenusin**, detailed experimental protocols for its characterization, and a summary of its known interactions with key signaling pathways.

Physicochemical Properties

Altenusin presents as a yellow to orange solid powder.^{[2][3]} Its core chemical structure is 3,4',5'-Trihydroxy-5-methoxy-2'-methyl[1,1'-biphenyl]-2-carboxylic acid.^{[4][6]}

Table 1: Physical and Chemical Properties of Altenusin

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₄ O ₆	[1][4][6][7]
Molecular Weight	290.27 g/mol	[1][6][7]
Appearance	Yellow to orange solid powder	[2][3]
Melting Point	182-185 °C	[2]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO), Ethanol, and Methanol.[2][4][7]	[2][4][7]
Purity	≥98% (by HPLC)	[6]
CAS Number	31186-12-6	[1][6][7]
IUPAC Name	2-(4,5-dihydroxy-2-methylphenyl)-6-hydroxy-4-methoxybenzoic acid	[1]

Spectral Data

The structural elucidation and confirmation of **Altenusin** are heavily reliant on various spectroscopic techniques.

Table 2: Key Spectral Data for Altenusin

Technique	Key Observations
^1H NMR	Reveals the presence and arrangement of protons in the molecule.
^{13}C NMR	Provides information on the carbon skeleton of the molecule.[1]
Mass Spectrometry (MS)	The negative ion mode ESI-MS spectrum shows a quasi-molecular ion peak at m/z 289 $[\text{M} - \text{H}]^-$, which is consistent with the molecular formula $\text{C}_{15}\text{H}_{14}\text{O}_6$. [8]
UV-Vis Spectroscopy	The UV absorption spectrum can be used for quantification and to gain information about the chromophores present.
Infrared (IR) Spectroscopy	Provides information about the functional groups present in the molecule.

Experimental Protocols

The following sections detail the methodologies for characterizing the physicochemical properties of **Altenusin**.

Determination of Melting Point

Objective: To determine the temperature range over which **Altenusin** transitions from a solid to a liquid.

Methodology:

- A small, finely powdered sample of **Altenusin** is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance begins to melt and the temperature at which it is completely liquid are recorded to define the melting point range.[9][10][11][12][13]

Solubility Assessment

Objective: To determine the solubility of **Altenusin** in various solvents.

Methodology (Kinetic Solubility Assay):

- A stock solution of **Altenusin** is prepared in dimethyl sulfoxide (DMSO).
- Serial dilutions of the stock solution are added to an aqueous buffer (e.g., phosphate-buffered saline, pH 7.4).
- The formation of a precipitate is monitored, often using turbidimetry (measuring absorbance at a wavelength where the compound does not absorb, e.g., 620 nm).
- The highest concentration that does not produce a precipitate is considered the kinetic solubility.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Spectroscopic Analysis

Objective: To obtain the ultraviolet-visible absorption spectrum of **Altenusin** for qualitative and quantitative analysis.

Methodology:

- A solution of **Altenusin** of known concentration is prepared in a suitable solvent (e.g., ethanol or methanol).
- The UV-Vis spectrophotometer is blanked using the same solvent.
- The absorbance of the **Altenusin** solution is measured over a specific wavelength range (typically 200-800 nm).[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)
- The resulting spectrum, a plot of absorbance versus wavelength, is recorded.

Objective: To identify the functional groups present in the **Altenusin** molecule.

Methodology (Attenuated Total Reflectance - ATR-FTIR):

- A small amount of the solid **Altenusin** sample is placed directly on the ATR crystal.

- Pressure is applied to ensure good contact between the sample and the crystal.
- The infrared spectrum is recorded by passing an IR beam through the ATR crystal, which is in contact with the sample.
- The resulting spectrum, a plot of transmittance or absorbance versus wavenumber, reveals the characteristic absorption bands of the functional groups.

Objective: To elucidate the detailed molecular structure of **Altenusin**.

Methodology:

- A small amount of **Altenusin** is dissolved in a deuterated solvent (e.g., DMSO-d₆).
- The solution is placed in an NMR tube.
- The NMR tube is placed in the NMR spectrometer.
- ¹H and ¹³C NMR spectra are acquired.[\[9\]](#)[\[17\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#) Additional experiments like DEPT, COSY, HSQC, and HMBC can be performed for a more detailed structural assignment.[\[8\]](#)

Objective: To determine the molecular weight and fragmentation pattern of **Altenusin**.

Methodology (Liquid Chromatography-Mass Spectrometry - LC-MS):

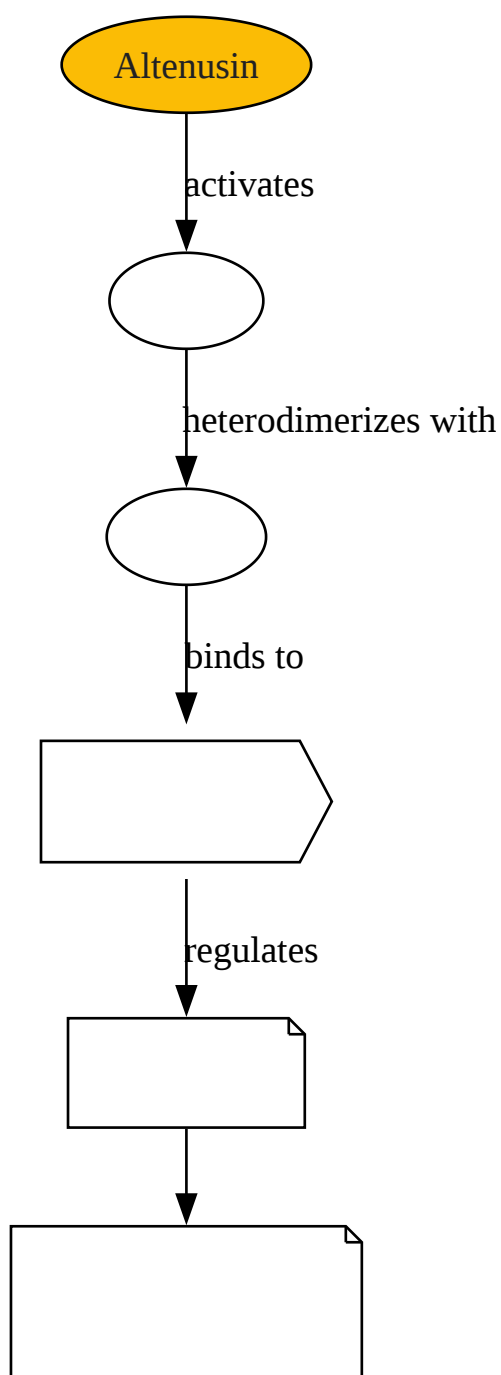
- A solution of **Altenusin** is injected into a liquid chromatography system to separate it from any impurities.
- The eluent from the LC is introduced into the mass spectrometer.
- Electrospray ionization (ESI) is commonly used to generate ions of the analyte.
- The mass-to-charge ratio (m/z) of the ions is measured by the mass analyzer.[\[3\]](#)[\[4\]](#)[\[26\]](#)[\[27\]](#)

Biological Activities and Signaling Pathways

Altenusin exhibits a range of biological activities by interacting with several key cellular signaling pathways.

Farnesoid X Receptor (FXR) Agonism

Altenusin has been identified as a selective agonist of the Farnesoid X Receptor (FXR), a nuclear receptor that plays a crucial role in bile acid, lipid, and glucose metabolism.[\[4\]](#)[\[7\]](#)

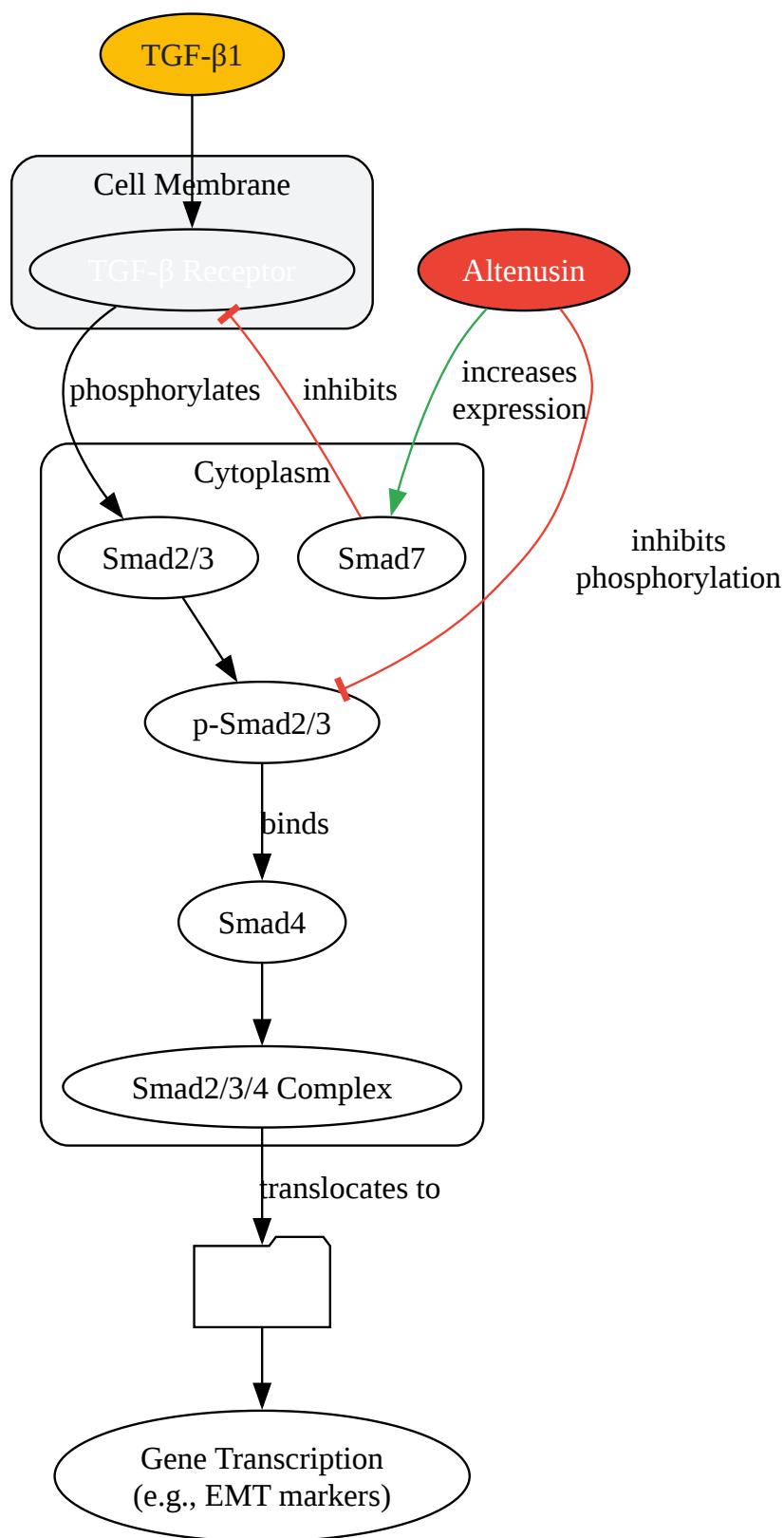


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FXR Signaling Pathway Activation by **Altenusin**

Inhibition of TGF- β /Smad Signaling Pathway

Altenusin has been shown to alleviate transforming growth factor-beta 1 (TGF- β 1)-induced epithelial-to-mesenchymal transition (EMT) by antagonizing the TGF- β /Smad signaling pathway.[1][6][28] It achieves this by decreasing the phosphorylation of Smad2 and Smad3 and increasing the expression of the inhibitory Smad7.[1][28]



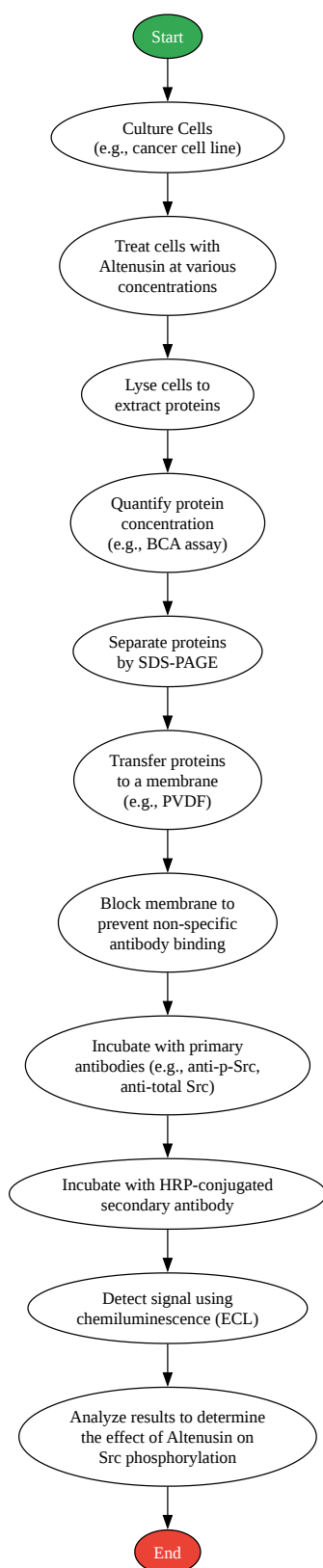
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Inhibition of TGF-β/Smad Pathway by **Altenusin**

Kinase Inhibition

Altenusin is a known inhibitor of several kinases, including:

- Src Kinase: A non-receptor tyrosine kinase involved in cell proliferation, differentiation, and migration.
- cFMS Receptor Tyrosine Kinase: The receptor for macrophage colony-stimulating factor (M-CSF), implicated in cancer and bone diseases.
- Myosin Light Chain Kinase (MLCK): A key enzyme in smooth muscle contraction.[\[5\]](#)[\[29\]](#)



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Western Blot Workflow for Src Kinase Inhibition

Conclusion

Altenusin is a multifaceted natural product with well-defined physical and chemical properties and a promising profile of biological activities. Its ability to modulate key signaling pathways, such as the FXR and TGF- β /Smad pathways, and to inhibit important kinases, makes it a valuable candidate for further investigation in the development of new therapeutic agents. The experimental protocols outlined in this guide provide a solid foundation for researchers to characterize **Altenusin** and explore its full pharmacological potential.

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